In Vitro Methodologies for Assessing Gonadotropin Release: Application Notes and Protocols

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Compound of Interest

Compound Name: *(D-Trp6)-LHRH (1-6) amide*

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Introduction

The pulsatile release of gonadotropins, Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH), from the anterior pituitary gland is a cornerstone of reproductive function. This process is primarily orchestrated by the hypothalamic Gonadotropin-Releasing Hormone (GnRH).[1][2] The intricate regulation of LH and FSH secretion is a critical area of research in reproductive biology and is a key target for therapeutic interventions in fertility treatments and hormonal disorders.

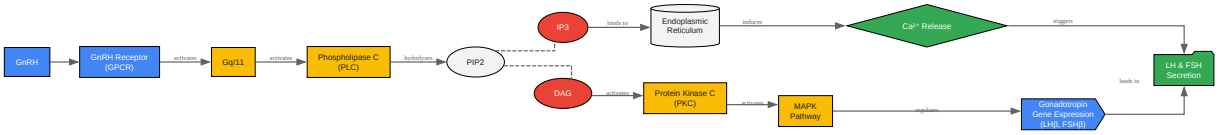
These application notes provide detailed protocols for robust in vitro assays designed to assess gonadotropin release from primary pituitary cells. The methodologies described include static cell culture systems for endpoint analysis and dynamic perifusion systems for real-time kinetic studies. Furthermore, this document outlines the quantification of LH and FSH using Enzyme-Linked Immunosorbent Assay (ELISA) and summarizes expected outcomes in response to GnRH stimulation.

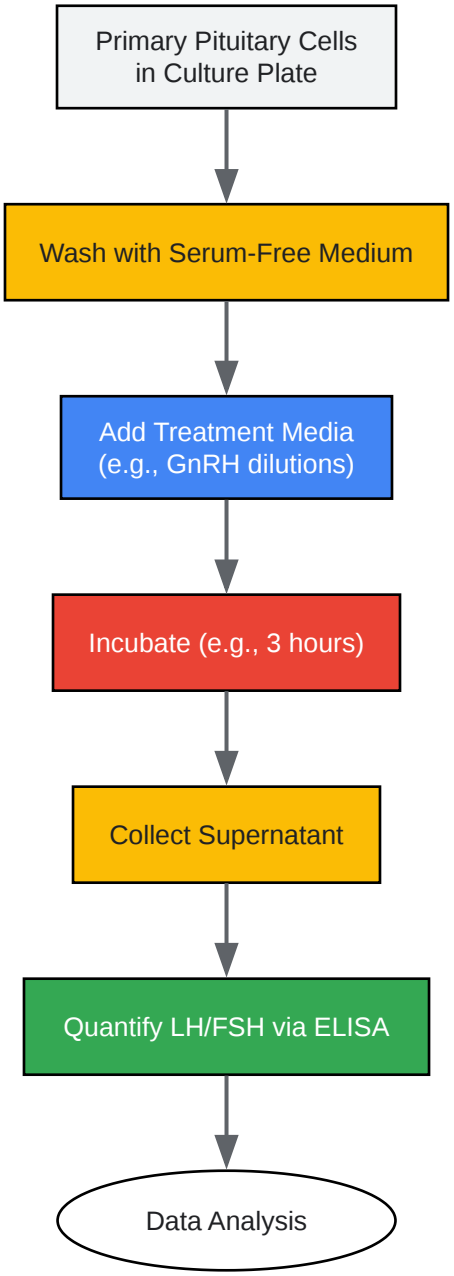
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Core Signaling Pathway

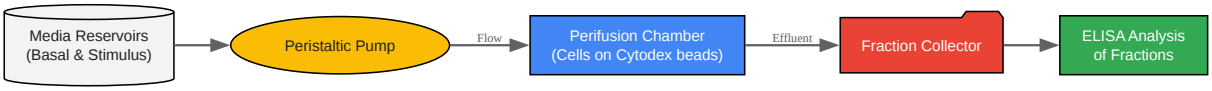
The binding of GnRH to its G-protein coupled receptor (GnRHR) on pituitary gonadotrophs initiates a cascade of intracellular signaling events, culminating in the synthesis and secretion of LH and FSH.[3]

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- 3. Characterization of gonadotropin-releasing hormone receptors in cultured rat pituitary cells - PubMed [pubmed.ncbi.nlm.nih.gov]

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